

Application Note: Spectrophotometric Determination of Cytrolane

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Compound of Interest

Compound Name: Cytrolane

Cat. No.: B1243838

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Introduction

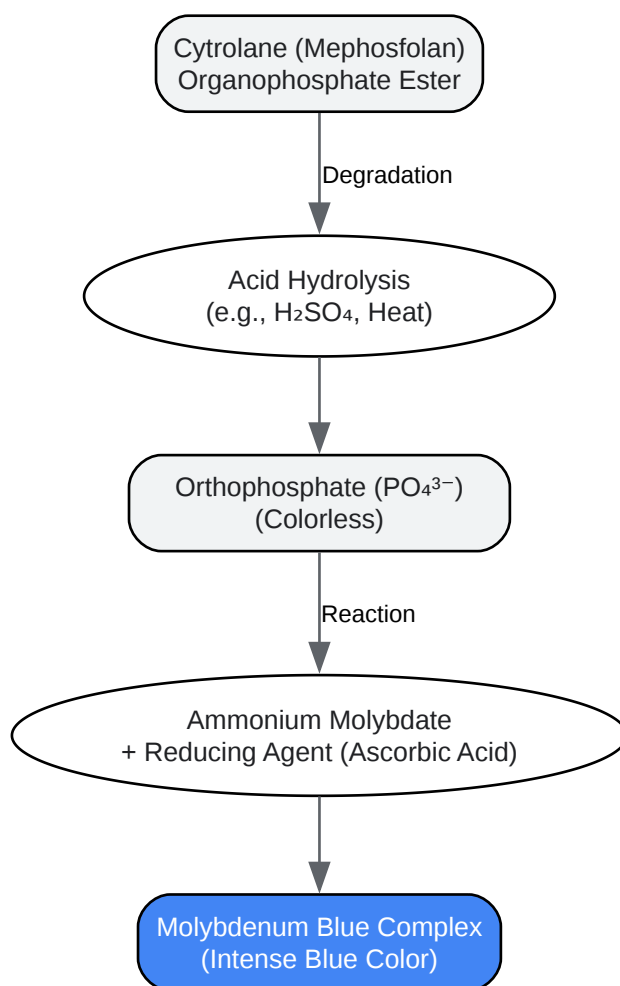
Cytrolane, the commercial name for the organophosphate insecticide mephosfolan, has been utilized in agriculture for pest control.[1] The monitoring of its residues in environmental and biological samples is crucial for assessing exposure and ensuring safety. While chromatographic methods are common for pesticide analysis, a simple and cost-effective spectrophotometric method can be valuable for routine screening and quantification.

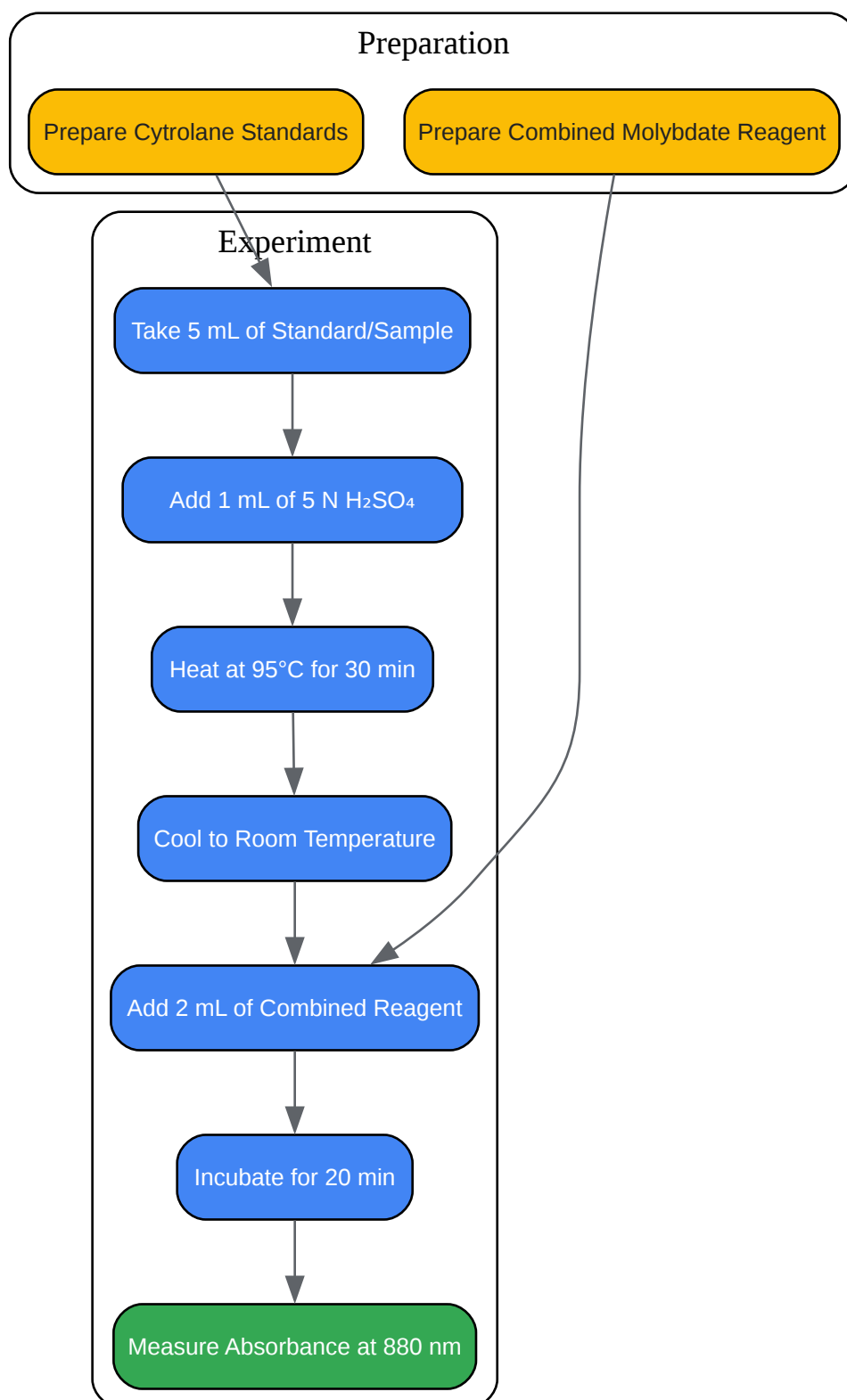
This application note details a spectrophotometric method for the determination of **Cytrolane**. The method is based on the degradation of the organophosphate molecule to liberate inorganic phosphate, which is then quantified using the well-established molybdenum blue method.[2][3][4][5]

Principle of the Method

The determination of **Cytrolane** is achieved through a two-step process:

- Acid Hydrolysis: **Cytrolane** is subjected to acid-catalyzed hydrolysis, which breaks the phosphoester bond, releasing orthophosphate ions (PO_4^{3-}) into the solution. This degradation step is essential as the intact organophosphate does not react to form the colored complex.
- Molybdenum Blue Complex Formation: The liberated orthophosphate ions react with an acidic molybdate solution to form a phosphomolybdate complex. This complex is then reduced by a suitable agent, such as ascorbic acid, to produce a stable, intensely colored molybdenum blue complex. The absorbance of this blue solution is measured spectrophotometrically, and the intensity of the color is directly proportional to the concentration of phosphate, and thus to the original concentration of **Cytrolane**.^{[4][5]}





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